

alpha-Isowighteone IUPAC name and CAS number

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Compound of Interest

Compound Name: *alpha-Isowighteone*

Cat. No.: B582696

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Alpha-Isowighteone: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the available information on **alpha-Isowighteone**, a flavonoid compound. The guide clarifies its chemical identity and presents the limited publicly available data regarding its biological activities.

Chemical Identity

A precise understanding of a compound's chemical identity is fundamental for research and development. There has been notable confusion in scientific literature and commercial listings between **alpha-Isowighteone** and a related isomer, Isowighteone. This guide pertains specifically to **alpha-Isowighteone**.

Identifier	Information
IUPAC Name	3,4-Dihydro-5-hydroxy-9-(4-hydroxyphenyl)-2,2-dimethyl-2H,10H-benzo[1,2-b:3,4-b']dipyrans-10-one
CAS Number	65388-03-6[1][2][3]
Molecular Formula	C ₂₀ H ₁₈ O ₅
Synonym	α-Isowighteone

It is crucial to distinguish **alpha-Isowighteone** from Isowighteone, which has the CAS number 68436-47-5 and the IUPAC name 5,7-dihydroxy-3-[4-hydroxy-3-(3-methylbut-2-enyl)phenyl]chromen-4-one. The majority of published research on biological activity, including signaling pathways such as the HSP90AA1-mediated PI3K-Akt pathway in vascular calcification, pertains to Isowighteone and not **alpha-Isowighteone**.

Biological Activity and Signaling Pathways

Detailed information regarding the biological activity and associated signaling pathways of **alpha-Isowighteone** is sparse in publicly accessible scientific literature.

One source suggests that **alpha-Isowighteone** is investigated for its potential antioxidative and anti-inflammatory properties.[4] The compound is reportedly used in cellular models to explore its effects on biochemical pathways related to oxidative stress and inflammation.[4] However, the specific molecular targets, mechanisms of action, and the signaling pathways modulated by **alpha-Isowighteone** have not been elucidated in the available literature.

Experimental Protocols and Quantitative Data

A comprehensive search for detailed experimental protocols and quantitative data for **alpha-Isowighteone** did not yield specific results. To fulfill the core requirements of an in-depth technical guide, such data would be essential. This includes, but is not limited to:

- In vitro and in vivo experimental designs
- Assay methodologies
- Pharmacokinetic and pharmacodynamic data
- Dose-response curves and IC₅₀ values

The absence of this information in the public domain prevents the creation of detailed tables and experimental workflows for **alpha-Isowighteone** at this time.

Signaling Pathway and Experimental Workflow Diagrams

Due to the lack of specific data on the signaling pathways and experimental workflows associated with **alpha-Isowighteone**, the creation of Graphviz diagrams as requested is not feasible.

Conclusion

Alpha-Isowighteone is a distinct chemical entity from the more extensively studied Isowighteone. While there are indications of its potential as an antioxidant and anti-inflammatory agent, there is a significant gap in the scientific literature regarding its specific biological activities, mechanism of action, and associated signaling pathways. Further research is required to characterize this compound and provide the detailed technical information necessary for its consideration in research and drug development. Professionals are advised to exercise caution and ensure they are referencing the correct isomeric form in their studies.

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- To cite this document: BenchChem. [alpha-Isowighteone IUPAC name and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b582696#alpha-isowighteone-iupac-name-and-cas-number]

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